

3,4-Dehydro-L-proline methyl ester hydrochloride physical properties

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Compound of Interest

Compound Name: 3,4-Dehydro-L-proline methyl ester hydrochloride

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Technical Guide: 3,4-Dehydro-L-proline Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dehydro-L-proline methyl ester hydrochloride**. The information is intended to support research and development activities, particularly in the fields of medicinal chemistry, peptide synthesis, and drug discovery.

Core Physical Properties

3,4-Dehydro-L-proline methyl ester hydrochloride is a proline derivative utilized as a versatile building block in organic synthesis. Its hydrochloride form enhances its solubility in aqueous solutions, making it a convenient reagent in various laboratory applications.^[1]

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ NO ₂ ·HCl	[2]
Molecular Weight	163.60 g/mol	
Appearance	Off-white powder	[2]
Optical Rotation	[α] _D ²⁵ = -199.0 ± 3° (c=1 in MeOH)	[2]
Melting Point	Data not available for this specific compound. For reference, the related compound 3,4-Dehydro-DL-proline has a melting point of 245 °C (decomposition).[3]	N/A
Solubility	The hydrochloride salt form enhances solubility in aqueous media. Quantitative data is not readily available in the literature.	[1]
Storage Conditions	-20°C	
CAS Number	186145-08-4	[2]

Experimental Protocols

Detailed methodologies for determining key physical properties are outlined below. These are generalized protocols and may require optimization based on laboratory conditions and equipment.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high accuracy using the capillary method.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **3,4-Dehydro-L-proline methyl ester hydrochloride** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath equipped with a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the heating medium.
- **Observation:** The sample is observed through a magnifying lens as the temperature rises.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. This range represents the melting point of the substance. A narrow melting range is indicative of a pure compound.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

- **Sample Preparation:** An excess amount of **3,4-Dehydro-L-proline methyl ester hydrochloride** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, the suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.

- **Concentration Analysis:** A carefully measured aliquot of the clear, saturated solution is withdrawn. The concentration of the dissolved compound in the aliquot is determined using a suitable analytical technique, such as UV-Vis spectroscopy, high-performance liquid chromatography (HPLC), or gravimetric analysis after solvent evaporation.
- **Calculation:** The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L) at the specified temperature.

Application in Drug Development: Peptide Synthesis Workflow

3,4-Dehydro-L-proline methyl ester hydrochloride serves as a crucial building block in the synthesis of bioactive peptides. Its incorporation can introduce conformational constraints and enhance the biological activity and stability of the resulting peptide. The following diagram illustrates a generalized workflow for its use in solid-phase peptide synthesis (SPPS).



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Caption: Workflow for Solid-Phase Peptide Synthesis using **3,4-Dehydro-L-proline methyl ester hydrochloride**.

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- 3. 3395-35-5 CAS MSDS (3,4-DEHYDRO-DL-PROLINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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